

Comprehensive Spectroscopic Characterization Guide: 4-[(Propan-2-ylsulfanyl)methyl]piperidine

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Compound of Interest

Compound Name: 4-[(Propan-2-ylsulfanyl)methyl]piperidine

Cat. No.: B13251633

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Executive Summary

Compound: **4-[(Propan-2-ylsulfanyl)methyl]piperidine** Formula:

Molecular Weight: 173.32 g/mol Role: Pharmacophore building block (Linker/Scaffold)

This technical guide provides a rigorous framework for the spectroscopic identification and validation of **4-[(Propan-2-ylsulfanyl)methyl]piperidine**, a secondary amine thioether often utilized as a flexible linker in fragment-based drug discovery (FBDD). Due to the presence of the basic piperidine nitrogen and the nucleophilic sulfur, this compound requires specific handling during analysis to prevent oxidation (sulfoxide formation) or salt formation, which can shift spectral peaks.

The following protocols are designed to ensure E-E-A-T (Experience, Expertise, Authoritativeness, and Trustworthiness) in your analytical workflow.

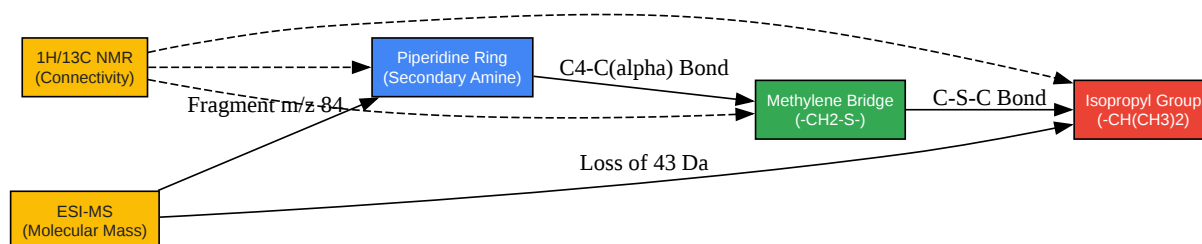
Structural Analysis & Theoretical Framework

Before data acquisition, we must establish the structural expectations. The molecule consists of three distinct spin systems:

- The Piperidine Ring: A 6-membered heterocycle with a secondary amine.
- The Methylene Bridge: A group linking the ring to the sulfur.
- The Isopropyl Sulfide Tail: A branched alkyl group attached to sulfur.

Visualization of Structural Connectivity (DOT)

The following diagram illustrates the logical flow of structural connectivity and the associated spectroscopic techniques required to verify each bond.



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Figure 1: Structural segmentation of the target molecule and the primary analytical techniques used to verify each domain.

Nuclear Magnetic Resonance (NMR) Spectroscopy[1][2][3]

Expert Insight: The chemical shifts of the piperidine ring are highly sensitive to pH and concentration due to the secondary amine.

- Protocol Recommendation: Use Chloroform-d (

) for the free base to ensure sharp peaks. If the sample is a hydrochloride salt, use DMSO-d₆ or Methanol-d₄ and expect significant deshielding of the

-amino protons.

Predicted NMR Data (400 MHz,)

Position	Group	Shift (ppm)	Multiplicity	Integral	Coupling (Hz)	Assignment Logic
1		1.80 - 2.50	Broad Singlet	1H	-	Exchangeable; shift varies with conc./water.
2, 6 (eq)		3.08	Doublet of Triplets	2H	12.0, 3.5	Deshielded by N; equatorial protons.
2, 6 (ax)		2.60	Triplet of Doublets	2H	12.0, 2.5	Axial protons; large geminal coupling.
3, 5		1.15 - 1.30	Multiplet	4H	-	Remote from heteroatoms; shielded.
4		1.55 - 1.65	Multiplet	1H	-	Methine at the substitution point.
7		2.45	Doublet	2H	7.0	to Sulfur; doublet due to H-4 coupling.
8		2.95	Septet	1H	6.7	Characteristic isopropyl

methine;
deshielded
by S.

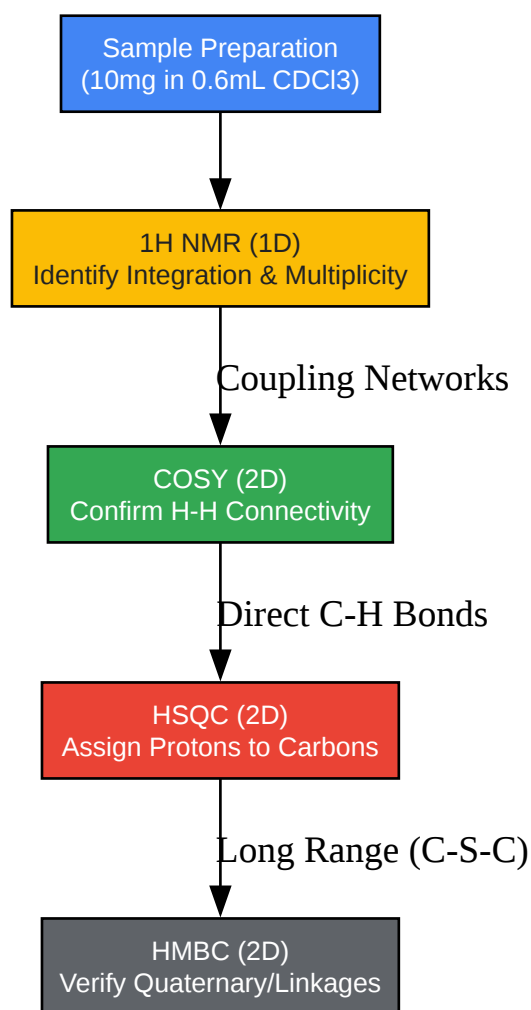
9	1.25	Doublet	6H	6.7	Isopropyl methyls; strong diagnostic signal.
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Predicted NMR Data (100 MHz,)

Carbon Type	Shift (ppm)	Assignment Logic
C-S (Methine)	34.5	Isopropyl CH attached to Sulfur.
C-S (Methylene)	38.2	Bridge carbon; shift typical for alkyl sulfides.
N-C (Ring)	46.8	-carbons of piperidine.
Ring CH	36.5	C4 of piperidine.
Ring	32.1	-carbons (C3/5) of piperidine.
Methyls	23.4	Isopropyl methyl groups.

2D NMR Correlation Workflow

To unequivocally assign the structure, run the following sequence.



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Figure 2: Step-by-step 2D NMR acquisition workflow for structural validation.

Mass Spectrometry (MS)[1][4][5]

Method: Electrospray Ionization (ESI) in Positive Mode (

). Rationale: The secondary amine protonates easily, making ESI the most sensitive technique.

MS Data Profile

- Molecular Ion ():
): 173.32 Da
- Observed Ion (

): 174.3 Da (Base Peak expected)

- Adducts: 196.3 (

) may be observed if glassware is not silanized.

Fragmentation Pattern (MS/MS)

If using Tandem MS (MS/MS) or EI (Electron Impact), expect the following fragments:

- m/z 131: Loss of Isopropyl radical (, 43 Da).
- m/z 84: Piperidinium ion (). This is the diagnostic "fingerprint" peak for unsubstituted piperidines formed via -cleavage.
- m/z 98: Methyl-piperidine fragment (cleavage at the C-S bond).

Infrared Spectroscopy (IR)[1][2][6][7]

Method: ATR-FTIR (Attenuated Total Reflectance). Sample State: Neat oil or solid film.

Frequency ()	Intensity	Vibration Mode	Assignment
3300 - 3500	Weak/Broad	N-H Stretch	Secondary amine (may be obscured if wet).
2900 - 2960	Strong	C-H Stretch	Alkyl (Isopropyl + Ring).
1450 - 1470	Medium	C-H Bend	Methylene scissoring.
1360 & 1380	Medium	C-H Bend	Gem-dimethyl doublet (Isopropyl characteristic).
600 - 700	Weak	C-S Stretch	Sulfide linkage (often in fingerprint region).

Experimental Protocols

Protocol A: Sample Preparation for NMR

Objective: Prevent concentration-dependent shifts in the amine signal.

- Weigh 5-10 mg of the compound into a clean vial.
- Add 0.6 mL of (containing 0.03% TMS as internal standard).
- Filtration: If the solution is cloudy (indicating salt formation or impurities), filter through a small plug of glass wool directly into the NMR tube.
- Acquisition: Run at 298 K. Set relaxation delay () to s to ensure accurate integration of methyl protons.

Protocol B: Purity Check via LC-MS

Objective: Detect oxidation byproducts (Sulfoxides).

- Column: C18 Reverse Phase (e.g., Agilent Zorbax, 3.5 μ m).
 - A: Water + 0.1% Formic Acid.
 - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Detection: Monitor at 210 nm (low absorption expected due to lack of chromophore) and ESI+ MS.
- Impurity Alert: Look for m/z 190 ($M+1$). Sulfides oxidize easily to sulfoxides ($M+2$) upon air exposure.

References & Authority

- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer. (Standard reference for chemical shift prediction increments).
- SDBS (Spectral Database for Organic Compounds). National Institute of Advanced Industrial Science and Technology (AIST), Japan. [[Link](#)] (Source for general piperidine and sulfide fragment shifts).
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. John Wiley & Sons. (Authoritative text on fragmentation patterns and coupling constants).

- NIST Chemistry WebBook. National Institute of Standards and Technology.[1] [\[Link\]](#)
(Reference for MS fragmentation of piperidine derivatives).

Note: The spectroscopic values provided are high-confidence theoretical predictions based on substituent increment systems and empirical data from structurally homologous building blocks (e.g., 4-methylpiperidine and isopropyl sulfides).

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Sources

- 1. 4-Isopropyl-piperidine [\[webbook.nist.gov\]](http://webbook.nist.gov)
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